

Application Notes and Protocols for AMG-837 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AMG-837 is a potent and orally bioavailable partial agonist of the G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFA1).[1][2][3] GPR40 is predominantly expressed on pancreatic β -cells and plays a crucial role in glucose-stimulated insulin secretion (GSIS).[2][4] As a GPR40 agonist, **AMG-837** enhances insulin secretion in a glucose-dependent manner, making it a valuable tool for research in type 2 diabetes and related metabolic disorders.[1][2][3] In vitro studies have shown that **AMG-837** stimulates calcium flux and inositol phosphate accumulation in cell lines overexpressing GPR40.[2][5][6]

These application notes provide detailed protocols for the preparation and use of **AMG-837** in cell culture experiments, along with stability data to ensure reliable and reproducible results.

Data Presentation

Table 1: AMG-837 Solubility and Stock Solution Stability



Parameter	Value	Reference
Solvent	Dimethyl sulfoxide (DMSO)	[7][8]
Solubility in DMSO	Soluble	[8]
Stock Solution Storage	-20°C or -80°C (sealed, away from moisture)	[1]
Stability at -20°C	Up to 1 month	[1][9]
Stability at -80°C	Up to 6 months	[1][9]

Table 2: Recommended Concentrations for Cell-Based Assays

Assay Type	Cell Line Example	Effective Concentration Range	EC50	Reference
Calcium (Ca ²⁺) Flux	CHO cells expressing human GPR40	Not specified	13.5 ± 0.8 nM	[6]
Inositol Phosphate Accumulation	A9 cells expressing human GPR40	Not specified	7.8 ± 1.2 nM	[2][6]
GTPyS Binding	A9 cell membranes with human GPR40	Not specified	1.5 ± 0.1 nM	[2][6]
Glucose- Stimulated Insulin Secretion	Isolated mouse islets	1 nM - 10 μM	142 ± 20 nM	[1][3]

Experimental Protocols

Protocol 1: Preparation of AMG-837 Stock Solution

Methodological & Application





This protocol describes the preparation of a high-concentration stock solution of **AMG-837** in DMSO.

Materials:

- AMG-837 powder (calcium hydrate or hemicalcium salt form)[1][3]
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile, light-protective microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer

Procedure:

- Determine the required amount of AMG-837: Based on the desired stock concentration (e.g., 10 mM), calculate the mass of AMG-837 powder needed. Note: Account for the molecular weight of the specific salt form of AMG-837 being used.
- Weigh the AMG-837 powder: In a sterile environment (e.g., a laminar flow hood), accurately weigh the calculated amount of AMG-837 powder.
- Dissolve in DMSO: Add the appropriate volume of sterile DMSO to the weighed powder to achieve the desired stock concentration.
- Ensure complete dissolution: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (up to 37°C) may be applied if necessary, but be cautious of potential degradation.[10]
- Aliquot and store: Dispense the stock solution into small, single-use aliquots in sterile, light-protective tubes to avoid repeated freeze-thaw cycles.[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][9]



Protocol 2: Preparation of Working Solutions and Application in Cell Culture

This protocol details the dilution of the **AMG-837** stock solution and its application to cultured cells.

Materials:

- AMG-837 stock solution (from Protocol 1)
- Complete cell culture medium appropriate for the cell line being used
- Sterile serological pipettes and pipette tips
- Cultured cells in multi-well plates

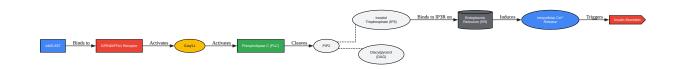
Procedure:

- Thaw the stock solution: Thaw a single aliquot of the AMG-837 stock solution at room temperature.
- Prepare intermediate dilutions (if necessary): Depending on the final desired concentration, it
 may be necessary to perform one or more serial dilutions of the stock solution in sterile
 DMSO or complete cell culture medium. Note: When diluting in aqueous media, add the
 DMSO stock dropwise while gently mixing to prevent precipitation.[10]
- Prepare the final working solution: Dilute the stock or intermediate solution directly into prewarmed complete cell culture medium to achieve the final desired concentration for your experiment. The final concentration of DMSO in the cell culture medium should be kept to a minimum, ideally below 0.1%, to avoid solvent-induced cytotoxicity.[10][11]
- Vehicle Control: Prepare a vehicle control solution containing the same final concentration of DMSO as the highest concentration of AMG-837 used in the experiment. This is crucial to distinguish the effects of the compound from those of the solvent.[10]
- Treat the cells: Remove the existing medium from the cultured cells and replace it with the medium containing the final concentration of AMG-837 or the vehicle control.



- Incubation: Incubate the cells for the desired period according to your experimental design.
- Assay: Proceed with the downstream analysis (e.g., calcium flux assay, insulin secretion measurement).

Mandatory Visualizations Signaling Pathway of AMG-837

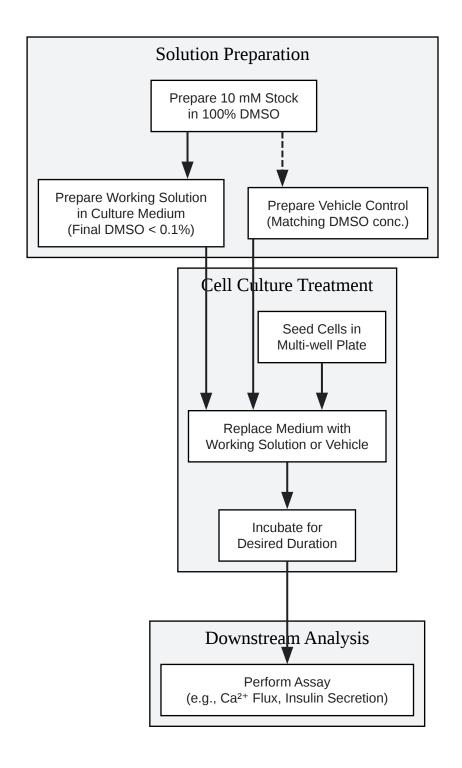


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Caption: GPR40 activation by AMG-837 leading to insulin secretion.

Experimental Workflow for Cell Culture Treatment





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Caption: Workflow for preparing and applying AMG-837 in cell culture.



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